Technical Comparison Guide: 1H NMR Spectrum Analysis of Glycyl-DL-threonine

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Compound of Interest	
Compound Name:	*GLYCYL-DL-THREONINE*
CAS No.:	*27174-15-8*
Cat. No.:	*B1330733*

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Executive Summary

This guide provides a technical analysis of the 1H NMR spectrum of **Glycyl-DL-threonine** (Gly-Thr), a dipeptide standard used in metabolic profiling and pharmaceutical stability studies. Unlike generic spectral databases, this document focuses on comparative validation: distinguishing the intact dipeptide from its hydrolysis products (Glycine and Threonine) and evaluating Quantitative NMR (qNMR) against HPLC as a purity assessment tool.

Key Findings:

- Spectral Fingerprint: The formation of the peptide bond induces a distinct downfield shift (+0.4–0.8 ppm) in the

  -protons of both residues compared to their free amino acid counterparts.

- Stereochemical Insight: In achiral solvents (D

  O), the DL-racemate yields a single signal set, but the chiral center on Threonine renders the Glycine

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-protons diastereotopic, potentially resolving as an AB system rather than a singlet.

- Method Superiority: qNMR offers a primary ratio method for purity determination without requiring a specific Gly-Thr reference standard, unlike HPLC which requires external calibration.

Part 1: The 1H NMR Spectrum of **Glycyl-DL-threonine**

Theoretical & Experimental Assignment

The spectrum of **Glycyl-DL-threonine** in Deuterium Oxide (D

O) is characterized by four distinct spin systems. Note that while the product is a racemate (DL), the enantiomers are magnetically equivalent in an achiral solvent.

Solvent: D

O (4.79 ppm reference) Frequency: 400–600 MHz recommended for resolution of Glycine diastereotopic protons.

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Residue	Proton Group	Type	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Mechanistic Insight
Thr	-CH	Methyl	1.20 – 1.25	Doublet (d)	~6.4	Highly shielded; diagnostic for Threonine moiety.
Gly	-CH	Methylene	3.85 – 3.95	Singlet (s) or AB System	-	Protons are diastereotopic due to Thr chirality. May split into AB quartet at high field.
Thr	-CH	Methine	4.20 – 4.28	Multiplet (dq)	,	Coupled to both -H and -CH .
Thr	-CH	Methine	4.30 – 4.38	Doublet (d)	~4.5	Deshielded by peptide bond and carboxyl group.

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Expert Note: The amide protons (NH) exchange rapidly with D

O and are typically invisible. To observe the amide doublet (Gly-NH) and amine broad peak (N-terminus), use DMSO-d

as the solvent.

Part 2: Comparative Analysis A — Identity Verification

Gly-Thr vs. Hydrolyzed Alternatives (Free Gly + Free Thr)

A critical quality attribute is confirming the peptide bond is intact. Simple mixtures of Glycine and Threonine can mimic the elemental composition of the peptide but fail the NMR "Connectivity Test."

The "Peptide Shift" Phenomenon: Peptide bond formation creates an electron-withdrawing environment (anisotropy of the carbonyl), shifting adjacent protons downfield (higher ppm).

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Proton Site	Intact Gly-Thr (ppm)	Free Amino Acid Mix (ppm)	(Shift)	Interpretation
Gly -CH	3.90	3.55	+0.35	CRITICAL: Upfield shift indicates hydrolysis (breakage).
Thr -CH	4.35	3.58	+0.77	Large shift confirms acylation of Thr amine.
Thr -CH	1.23	1.32	-0.09	Minor shielding change; less diagnostic.

Conclusion: If your spectrum shows a Glycine singlet near 3.55 ppm, the product has degraded. The intact peptide must show the Glycine signal near 3.90 ppm.

Part 3: Comparative Analysis B — Purity Assessment

qNMR vs. HPLC-UV

For drug development professionals, establishing the purity of **Glycyl-DL-threonine** is essential. Below is a comparison of using Quantitative NMR (qNMR) versus the traditional HPLC method.

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Feature	qNMR (Recommended)	HPLC-UV (Alternative)
Reference Standard	Universal: Uses any internal standard (e.g., Maleic Acid, TMSP). Does not need a pure Gly-Thr standard.	Specific: Requires a high-purity Gly-Thr reference standard for calibration curves.
Response Factor	Uniform: Signal area molar ratio (1:1).	Variable: Extinction coefficients differ between impurities and main peak.
Detection Scope	Detects organic impurities, residual solvents, and water (if specific pulse seq used).	Detects only chromophore-containing compounds. Misses salts/solvents.
Precision	High (Uncertainty < 1%).	High (RSD < 0.5%), but accuracy depends on the reference standard.

Decision Matrix:

- Choose qNMR when: You do not have a certified reference standard of **Glycyl-DL-threonine**, or you need to quantify residual solvents/moisture simultaneously.
- Choose HPLC when: You are performing routine QC on established production batches with validated methods and available standards.

Part 4: Experimental Workflow & Visualization

Signaling Pathway: NMR Assignment Logic

The following diagram illustrates the logical flow for assigning the Gly-Thr spectrum and verifying its structure against alternatives.

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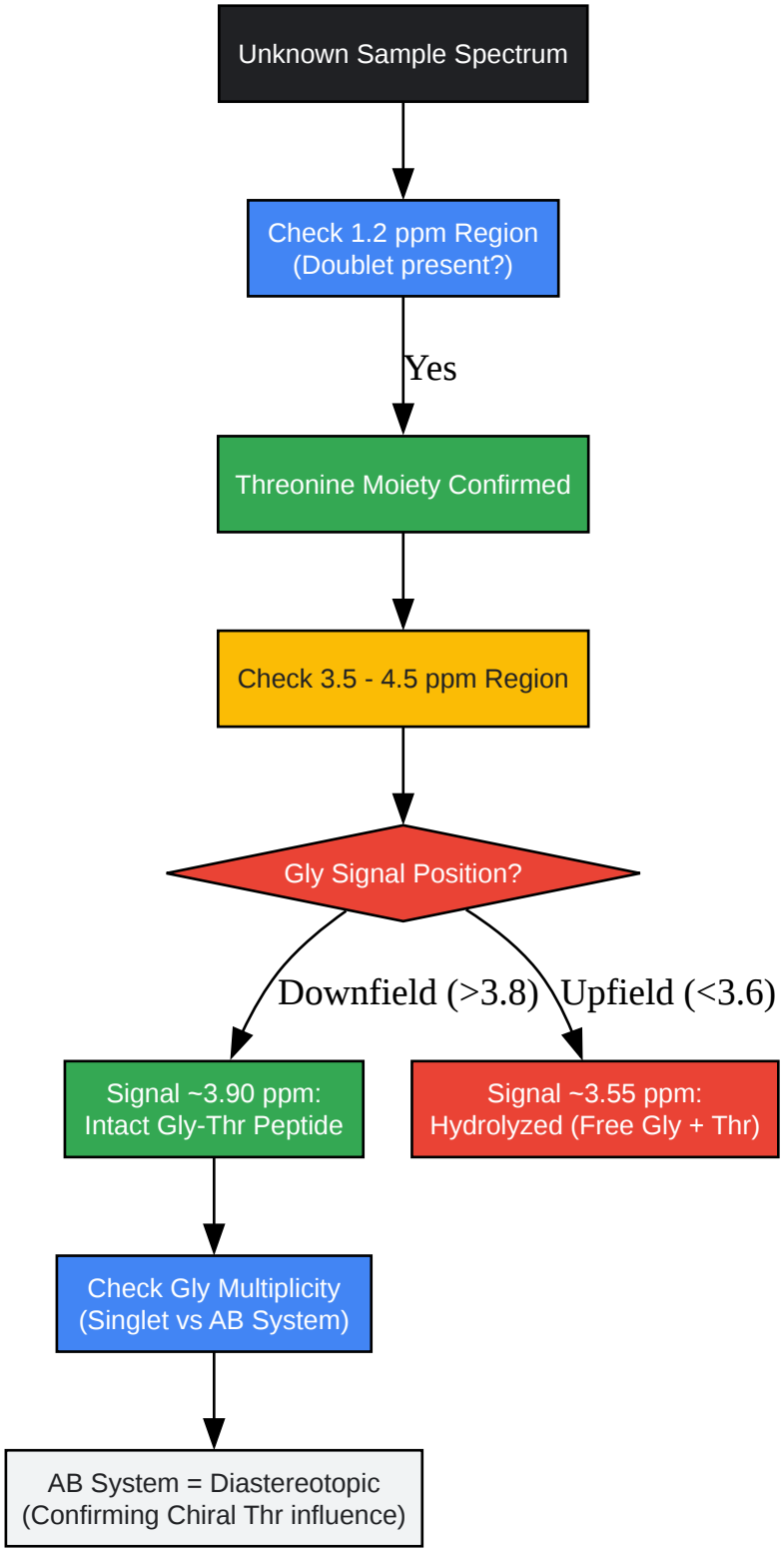

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Caption: Logical decision tree for verifying **Glycyl-DL-threonine** identity via 1H NMR chemical shifts.

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Standard Operating Protocol (SOP)

Objective: Acquire a high-resolution 1H NMR spectrum suitable for structure verification and purity analysis.

Step 1: Sample Preparation

- Weigh 5–10 mg of **Glycyl-DL-threonine** into a clean vial.
- Add 600 µL of Deuterium Oxide (D

  O, 99.9% D).
  - Why D

    O? It minimizes solvent signal suppression issues.
  - Optional: Add 0.5 mg TMSP (Trimethylsilylpropanoic acid) as an internal chemical shift reference (0.00 ppm).
- Vortex until fully dissolved (Gly-Thr is highly water-soluble).
- Transfer to a 5mm NMR tube.

Step 2: Acquisition Parameters (Bruker/Varian)

- Pulse Sequence:zg30 (30° pulse) or noesypr1d (if water suppression is needed, though usually unnecessary in D

  O if dry).
- Scans (NS): 16 or 32 (Sufficient for >5mg sample).
- Relaxation Delay (D1):
  - For Identity: 1.0 second.
  - For qNMR (Purity): Must be

    (typically 15–20 seconds) to ensure full magnetization recovery.

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- Spectral Width: 12–15 ppm (to catch any exchangeable protons if DMSO is used, or far-field impurities).

Step 3: Processing

- Phasing: Apply automatic phasing, then manual correction to ensure flat baseline.
- Referencing: Calibrate TMSP to 0.00 ppm. If no internal standard, calibrate the residual HDO peak to approx 4.79 ppm (temp dependent).
- Integration:
  - Set the Methyl doublet (1.23 ppm) to Integral = 3.00.
  - Verify Gly

    -CH

    (3.90 ppm) integrates to ~2.00.
  - Verify Thr

    and

    protons integrate to 1.00 each.

References

- Biological Magnetic Resonance Data Bank (BMRB).L-Threonine Chemical Shifts.[1] Available at: [Link]
- Human Metabolome Database (HMDB).Glycyl-L-threonine MetaboCard.[2] Available at: [Link][3]
- Wishart, D.S., et al. (1995). 1H, 13C and 15N chemical shift referencing in biomolecular NMR. Journal of Biomolecular NMR. Available at: [Link]
- Pauli, G.F., et al. (2014). Importance of Purity Evaluation and the Potential of Quantitative 1H NMR as a Purity Assay.[4] Journal of Medicinal Chemistry. Available at: [Link]

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Sources

- 1. bmse000049 L-Threonine at BMRB [bmrb.io]
- 2. N-(2-Amino-1-hydroxyethylidene)threonine | C6H12N2O4 | CID 351980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. HMDB: a knowledgebase for the human metabolome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. enovatia.com [enovatia.com]
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